

# ZYZ-488: A Novel Apaf-1 Inhibitor for Cardioprotection

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## Compound of Interest

Compound Name: ZYZ-488

Cat. No.: B2464084

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An In-depth Technical Guide on the Discovery, Synthesis, and Mechanism of Action of **ZYZ-488**

This whitepaper provides a comprehensive overview of the discovery, chemical synthesis, and biological activity of **ZYZ-488**, a novel competitive inhibitor of the Apoptotic Protease Activating Factor-1 (Apaf-1). This document is intended for researchers, scientists, and drug development professionals interested in the fields of apoptosis, cardiovascular disease, and medicinal chemistry.

## Discovery of ZYZ-488

**ZYZ-488** was identified as a promising cardioprotective agent through studies on the metabolism of Leonurine (LEO), a natural alkaloid. Pharmacokinetic studies revealed that LEO is rapidly metabolized into **ZYZ-488** (leonurine-10-O- $\beta$ -D-glucuronide) after oral administration, with plasma levels of **ZYZ-488** being approximately 20-fold higher than its parent compound.<sup>[1]</sup> This observation prompted further investigation into the biological activities of **ZYZ-488** itself.

Subsequent research demonstrated that **ZYZ-488** exhibits significant cardioprotective properties by increasing the viability of hypoxic H9c2 cardiomyocytes and reducing the leakage of creatine kinase (CK) and lactate dehydrogenase (LDH), key indicators of cell damage.<sup>[1][2]</sup> The protective effects of **ZYZ-488** are attributed to its anti-apoptotic activity.<sup>[1][2]</sup>

The molecular target of **ZYZ-488** was identified as Apaf-1, a central component of the intrinsic apoptosis pathway.<sup>[1][2][3]</sup> Surface plasmon resonance (SPR) assays confirmed a direct binding interaction between **ZYZ-488** and Apaf-1.<sup>[2]</sup> This interaction blocks the recruitment of

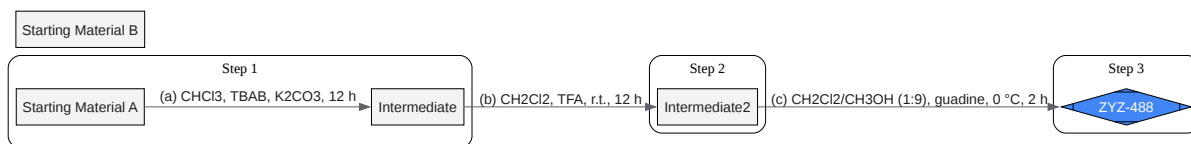
procaspase-9 by Apaf-1, thereby inhibiting the activation of the downstream caspase cascade.

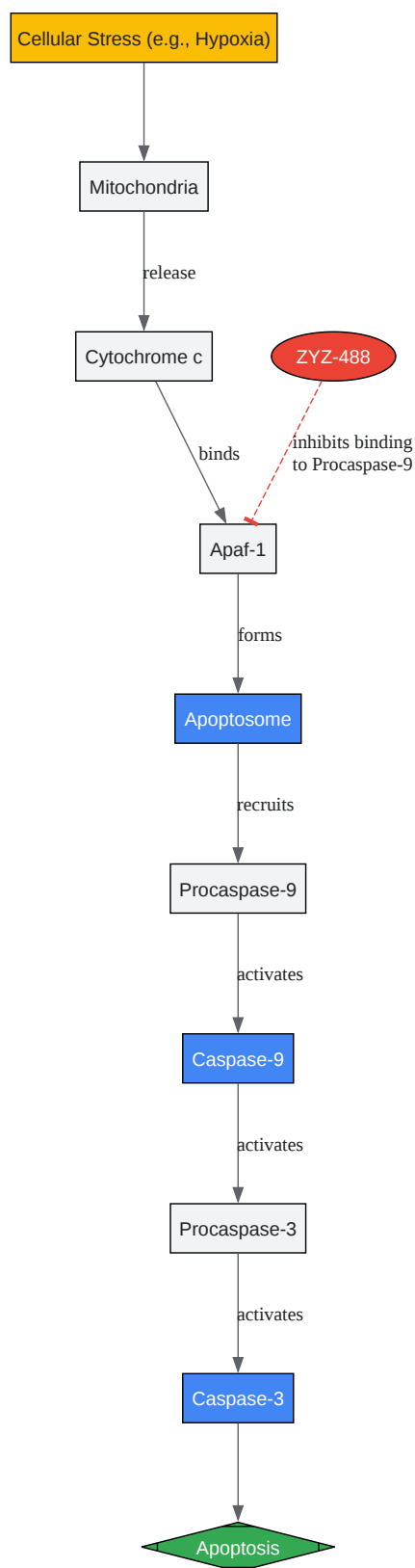
[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)

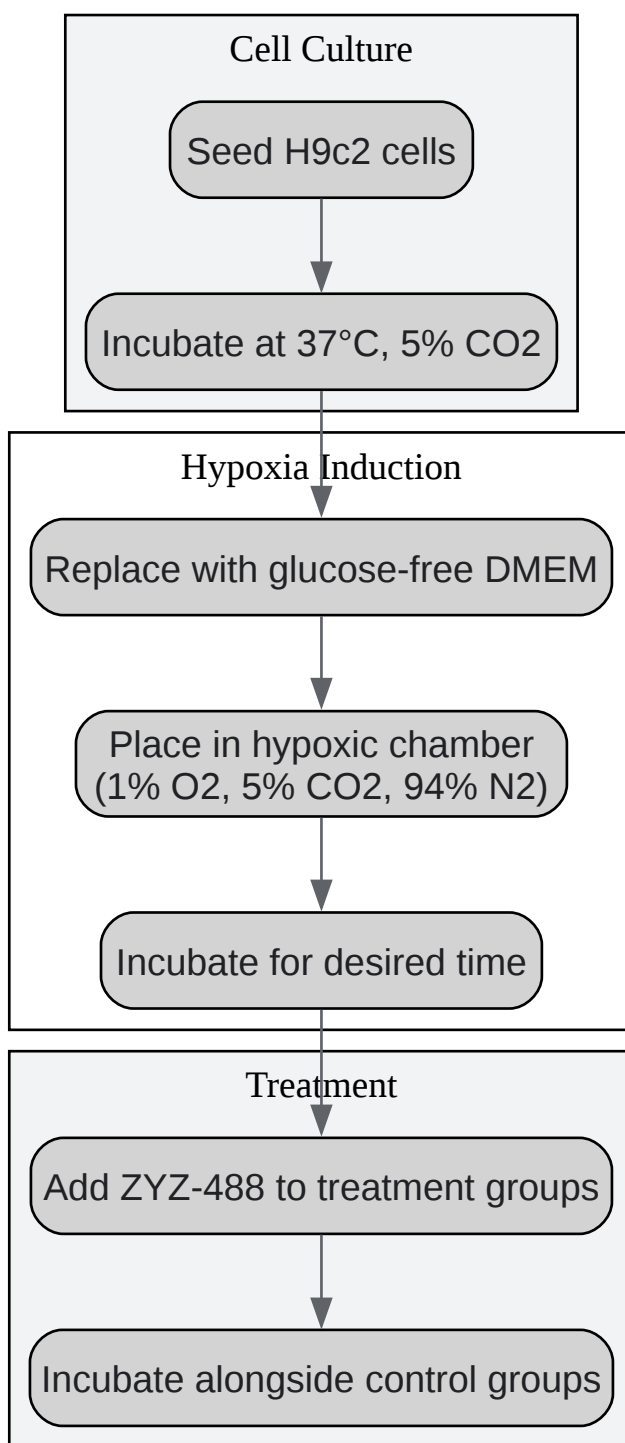
## Synthesis Pathway of ZYZ-488

The chemical synthesis of **ZYZ-488** has been described and involves a three-step process. The full chemical name for **ZYZ-488** is (2S,3S,4S,5R,6R)-6-(4-((4-guanidinobutoxy)carbonyl)-2,6-dihydroxyphenoxy)-3,4,5-trihydroxytetrahydro-2H-pyran-2-carboxylic acid.[\[2\]](#)

A diagram of the synthetic route is provided below.[\[6\]](#)







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